

NPD926 molecular structure and properties

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Compound of Interest

Compound Name: NPD926
Cat. No.: B1680004

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In-depth Technical Guide: NPD926

For Researchers, Scientists, and Drug Development Professionals

Abstract

NPD926 is a novel small molecule identified as a potent inducer of rapid, non-apoptotic cell death in cancer cells. Its mechanism of action is centered on the disruption of cellular redox homeostasis. Through a specific interaction with glutathione (GSH) mediated by glutathione S-transferase (GST), **NPD926** triggers a cascade of events beginning with the depletion of the cellular GSH pool. This depletion leads to a rapid and overwhelming accumulation of reactive oxygen species (ROS), inducing significant oxidative stress and culminating in cell death. Notably, **NPD926** has demonstrated preferential activity in KRAS-transformed cells and can sensitize cancer cells to inhibitors of the cystine-glutamate antiporter, system x(c)⁻, highlighting its potential as a targeted therapeutic agent in oncology.

Molecular Structure and Physicochemical Properties

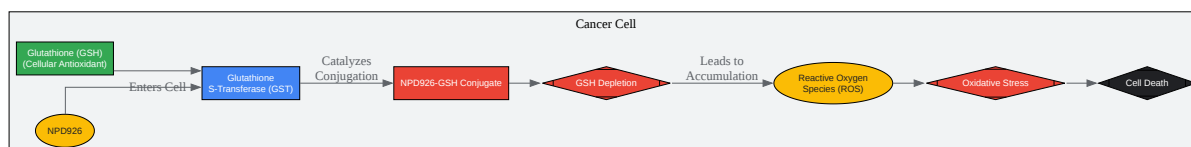
The molecular identity of **NPD926** is N-(4-chlorophenyl)-2-((4-chlorophenyl)amino)thiazole-4-carboxamide. Its structure is characterized by a central thiazole carboxamide core flanked by

two 4-chlorophenyl moieties.

| Property | Value |
|-------------------|---|
| Molecular Formula | C ₁₆ H ₁₁ Cl ₂ N ₃ OS |
| Molecular Weight | 376.25 g/mol |
| Appearance | White powder |
| Solubility | Soluble in DMSO |

Mechanism of Action: A Signaling Pathway

NPD926 exerts its cytotoxic effects by hijacking the cellular glutathione metabolism pathway to induce overwhelming oxidative stress. The key steps are outlined below.



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Caption: Mechanism of **NPD926**-induced cell death.

Experimental Protocols

The following protocols are summarized based on the methodologies employed in the characterization of **NPD926**.

Cell Viability Assay

This protocol is designed to determine the cytotoxic effects of **NPD926** on cancer cell lines.

- Cell Seeding: Plate cells (e.g., HT-1080 fibrosarcoma) in 96-well plates at a density of 5,000 cells/well and incubate for 24 hours.
- Compound Treatment: Add serial dilutions of **NPD926** (in DMSO, final concentration $\leq 0.5\%$) to the wells and incubate for the desired period (e.g., 24 or 48 hours).
- Viability Assessment:
 - Add a cell viability reagent (e.g., WST-8) to each well.
 - Incubate for 1-4 hours at 37°C.
 - Measure the absorbance at 450 nm using a microplate reader.
- Data Analysis: Calculate cell viability as a percentage relative to DMSO-treated control cells. Determine the IC₅₀ value by fitting the data to a dose-response curve.

Measurement of Intracellular ROS

This protocol quantifies the generation of reactive oxygen species within cells following treatment with **NPD926**.

- Cell Preparation: Seed cells in multi-well plates and allow them to adhere overnight.
- Probe Loading: Wash the cells with a buffered saline solution (e.g., HBSS) and then incubate with a ROS-sensitive fluorescent probe (e.g., 5 μ M CM-H₂DCFDA) for 30 minutes at 37°C.
- Compound Treatment: Wash the cells to remove excess probe and add fresh media containing **NPD926** at the desired concentration.
- Fluorescence Measurement: Immediately measure the fluorescence intensity at appropriate excitation/emission wavelengths (e.g., 485 nm/535 nm for DCF) over time using a fluorescence plate reader.
- Data Analysis: Normalize the fluorescence intensity to the initial reading and express as a fold-change relative to vehicle-treated cells.

Quantification of Intracellular Glutathione (GSH)

This protocol measures the levels of reduced glutathione in cells after exposure to **NPD926**.

- Cell Treatment: Plate cells in a suitable format (e.g., 6-well plates) and treat with **NPD926** for the specified duration.
- Cell Lysis: Wash the cells with PBS and lyse them using a suitable buffer (e.g., 0.1% Triton X-100 in PBS).
- GSH Detection:
 - Transfer the cell lysate to a 96-well plate.
 - Add a GSH-reactive fluorescent probe (e.g., ThioGlo-1).
 - Incubate in the dark at room temperature for 15 minutes.
- Fluorescence Measurement: Measure the fluorescence intensity at the appropriate excitation/emission wavelengths (e.g., 380 nm/500 nm).
- Data Analysis: Generate a standard curve using known concentrations of GSH. Determine the GSH concentration in the samples from the standard curve and normalize to the total protein content of the lysate.

Affinity Purification of NPD926-Binding Proteins

This protocol identifies the cellular proteins that directly interact with **NPD926**.

- Affinity Matrix Preparation: Synthesize a biotinylated derivative of **NPD926**. Immobilize the biotinylated compound onto streptavidin-coated magnetic beads.
- Cell Lysate Preparation: Culture and harvest cells (e.g., HL-60) and prepare a cell lysate using a non-denaturing lysis buffer containing protease inhibitors.
- Binding and Washing:

- Incubate the cell lysate with the **NPD926**-conjugated beads for 2-4 hours at 4°C with gentle rotation.
- Wash the beads extensively with lysis buffer to remove non-specifically bound proteins.
- Elution and Analysis:
 - Elute the bound proteins from the beads using an appropriate elution buffer (e.g., SDS-PAGE sample buffer).
 - Separate the eluted proteins by SDS-PAGE.
 - Identify the protein bands of interest using mass spectrometry (LC-MS/MS).

Summary of Quantitative Data

The following tables summarize the key quantitative findings from the characterization of **NPD926**.

Table 1: Cytotoxicity of **NPD926** in Cancer Cell Lines

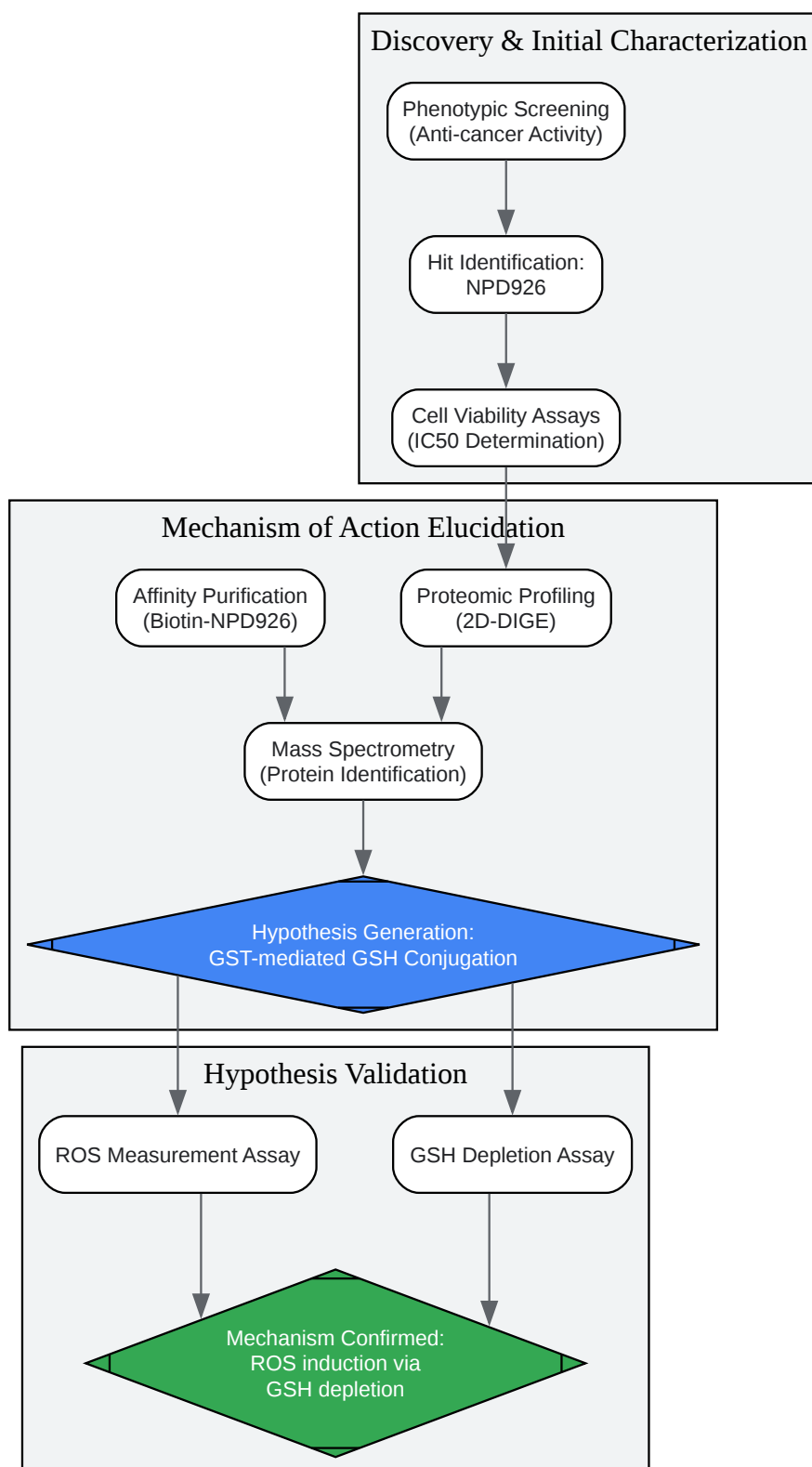
| Cell Line | Cancer Type | IC50 (µM) after 24h |
|-----------|------------------------|---------------------|
| HT-1080 | Fibrosarcoma | 1.5 |
| Jurkat | T-cell leukemia | 2.0 |
| HL-60 | Promyelocytic leukemia | 2.5 |

Table 2: Effect of **NPD926** on Intracellular ROS and GSH Levels in HT-1080 Cells

| Treatment (Concentration) | Time | Relative ROS Level (Fold Change vs. Control) | Relative GSH Level (% of Control) |
|---------------------------|------|--|-----------------------------------|
| NPD926 (5 µM) | 1 h | 3.5 | 40 |
| NPD926 (5 µM) | 2 h | 8.0 | 15 |
| NPD926 (5 µM) | 4 h | 12.5 | < 5 |

Experimental Workflow Visualization

The workflow for identifying the mechanism of action of **NPD926** involved a multi-pronged approach combining chemical biology and proteomics.



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Caption: Workflow for the discovery and characterization of **NPD926**.

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